

3-methylcyclohexanone CAS registry number and safety information

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Compound of Interest

Compound Name: 3-Methylcyclohexanone

CAS No.: 625-96-7

Cat. No.: B7771114

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Technical Monograph: **3-Methylcyclohexanone** Physicochemical Profile, Safety Protocols, and Synthetic Utility

Identity & Physicochemical Profile

3-Methylcyclohexanone is a cyclic ketone featuring a methyl substituent at the meta-position relative to the carbonyl group. It serves as a critical chiral building block in organic synthesis and a specialized solvent in polymer electronics.

Parameter	Data
CAS Registry Number (Racemic)	591-24-2
CAS Registry Number ((R)-Enantiomer)	13368-65-5
IUPAC Name	3-Methylcyclohexan-1-one
Synonyms	Tetrahydro-m-cresol; 1-Methyl-3-cyclohexanone
Molecular Formula	C ₇ H ₁₂ O
Molecular Weight	112.17 g/mol
Boiling Point	169–170 °C (at 760 mmHg)
Density	0.914 g/mL (at 25 °C)
Flash Point	48 °C (Closed Cup)
Solubility	Immiscible with water; miscible with ethanol, ether, benzene
Stereochemistry	Contains one chiral center at C3; exists as (R) and (S) enantiomers

Safety & Toxicology (GHS Standards)

Core Directive: Treat **3-methylcyclohexanone** as a flammable irritant. While it is used as a flavoring agent (FEMA 3947) at low concentrations, bulk handling requires strict adherence to vapor control protocols due to its volatility and potential for respiratory irritation.

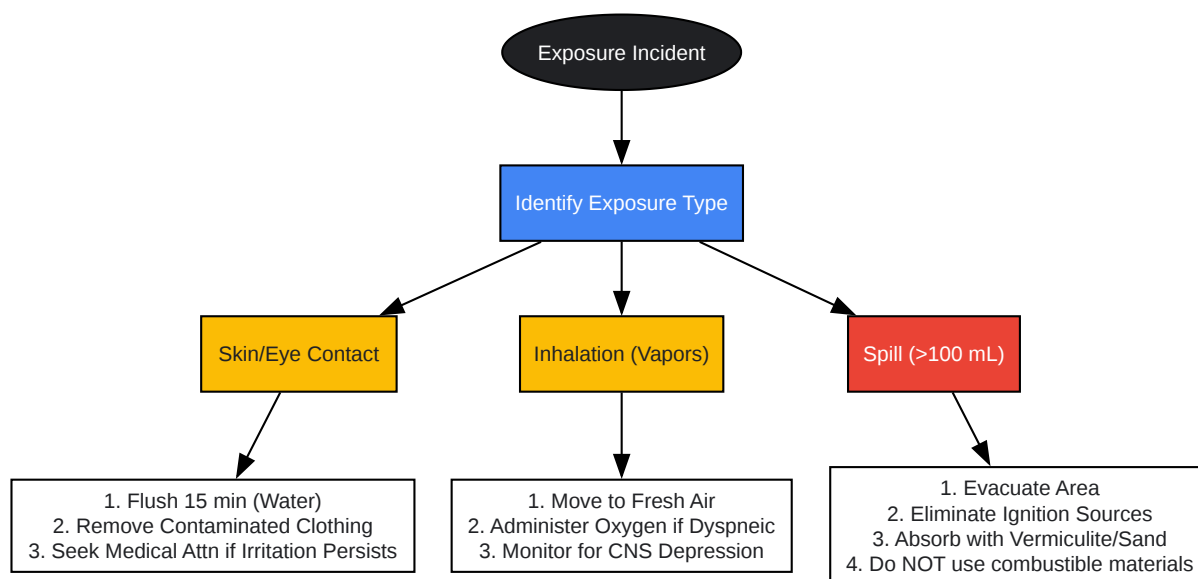
Hazard Classification (GHS)

- Flammable Liquids: Category 3 (H226)
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)

Toxicological Insights

- Acute Toxicity: Data for the pure isomer is limited; however, the methylcyclohexanone mixture (CAS 1331-22-2) exhibits low acute oral toxicity but significant inhalation risks.
 - LDLo (Intravenous, Dog):^{[1][2]} 310 mg/kg ^{[1].[1][2]}
- Target Organs: Primary irritant to mucous membranes and upper respiratory tract. Long-term exposure to related cyclohexanone derivatives has been linked to liver and kidney effects in animal models.

Handling & Emergency Protocol (Decision Tree)



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Figure 1: Emergency response workflow for **3-methylcyclohexanone** exposure.

Synthesis & Reactivity Profile

Primary Synthetic Route: Hydrogenation of m-Cresol

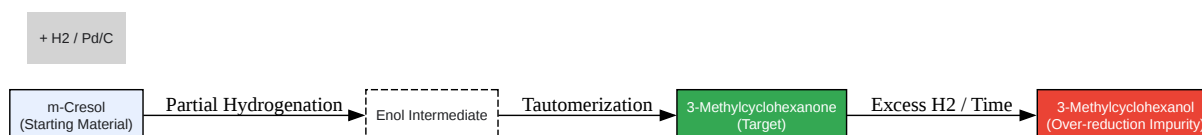
The industrial standard for producing **3-methylcyclohexanone** involves the catalytic hydrogenation of m-cresol (3-methylphenol). This process must be carefully controlled to stop at the ketone stage, preventing over-reduction to 3-methylcyclohexanol.

- Catalyst: Palladium on Carbon (Pd/C) or Raney Nickel.
- Conditions: Moderate pressure (1–5 atm H₂), 100–150 °C.
- Selectivity: The reaction favors the formation of the ketone thermodynamically under kinetic control, but prolonged exposure to hydrogen yields the alcohol.

Secondary Route: Oxidation of 3-Methylcyclohexanol

For laboratory-scale preparation where stereocontrol is required (starting from a chiral alcohol), Jones oxidation or PCC (Pyridinium Chlorochromate) oxidation is utilized.

Synthesis Workflow Diagram



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Figure 2: Catalytic hydrogenation pathway of m-cresol showing the critical over-reduction risk.

Applications in Research & Development

1. Chiral Building Block for API Synthesis: The (R)-enantiomer (CAS 13368-65-5) is a vital precursor in the asymmetric synthesis of biologically active alkaloids and terpenoids. Its fixed stereocenter at C3 allows for diastereoselective alkylations at the C2 or C6 positions, enabling the construction of complex multi-ring systems found in pharmaceutical intermediates [2].
2. Organic Electronics (OTFTs): Recent applications have identified **3-methylcyclohexanone** as a high-performance solvent for organic thin-film transistors (OTFTs).[3] It is used to dissolve

conjugated polymers for spin-coating, where its boiling point (169 °C) allows for a controlled evaporation rate, optimizing the crystallinity and charge mobility of the semiconductor film [3].

3. Proteomics: (R)-**3-Methylcyclohexanone** is utilized as a specialized reagent in proteomics research for modifying specific peptide residues during mass spectrometry analysis, aiding in the structural elucidation of proteins [4].

References

- National Institutes of Health (NIH) - PubChem. **3-Methylcyclohexanone** Compound Summary. Available at: [\[Link\]](#)

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Sources

- 1. 3-Methylcyclohexanone | C7H12O | CID 11567 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 3-methyl cyclohexanone, 591-24-2 [\[thegoodscentscompany.com\]](https://www.thegoodscentscompany.com)
- 3. Buy 3-Methylcyclohexanone | 591-24-2 [\[smolecule.com\]](https://www.smolecule.com)
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